

Unraveling the Molecular Identity of Glucosamine Sulfate Sodium Chloride: A Technical Guide

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Compound of Interest

Compound Name: *Glucosamine sulfate sodium chloride*

Cat. No.: *B3321011*

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This technical guide provides a comprehensive analysis of the molecular formula and weight of **glucosamine sulfate sodium chloride**, a compound of significant interest in the fields of biochemistry and pharmacology. This document is intended for researchers, scientists, and professionals in drug development, offering in-depth data and methodologies to support advanced research and formulation activities.

Executive Summary

Glucosamine sulfate is frequently stabilized as a salt complex, with the sodium chloride form being a common and well-documented entity. Precise knowledge of its molecular formula and weight is fundamental for stoichiometric calculations, formulation development, and regulatory submissions. This guide establishes the definitive molecular formula and weight of the **glucosamine sulfate sodium chloride** complex through an aggregation of pharmacopoeial data and chemical database information, supported by a first-principles calculation of its molecular weight.

Molecular Identification and Properties

Glucosamine sulfate sodium chloride is chemically a complex of two molecules of glucosamine, one molecule of sulfuric acid, and two molecules of sodium chloride. This stable double salt is the form often utilized in pharmaceutical preparations and dietary supplements.

Molecular Formula

The comprehensive molecular formula for the **glucosamine sulfate sodium chloride** complex is $C_{12}H_{28}Cl_2N_2Na_2O_{14}S$.

This formula is derived from the composition of its constituent parts:

- Two Glucosamine molecules: $2 \times (C_6H_{13}NO_5)$
- One Sulfuric Acid molecule: H_2SO_4
- Two Sodium Chloride molecules: $2 \times (NaCl)$

The CAS number for this specific complex is 38899-05-7. It is important to distinguish this from other forms of glucosamine or its simpler salts, as variations in the salt form will alter the molecular weight and composition.

Molecular Weight

The molecular weight of **glucosamine sulfate sodium chloride** is 573.31 g/mol. This value is consistently reported across major pharmacopoeias and chemical reference standards.

Data Presentation

For clarity and ease of comparison, the molecular and atomic data are summarized in the tables below.

Table of Molecular Formulas

Compound	Molecular Formula
Glucosamine (base)	C ₆ H ₁₃ NO ₅
Sulfuric Acid	H ₂ SO ₄
Sodium Chloride	NaCl
Glucosamine Sulfate Sodium Chloride Complex	C ₁₂ H ₂₈ Cl ₂ N ₂ Na ₂ O ₁₄ S

Table of Atomic Weights for Molecular Weight Calculation

Element	Symbol	Atomic Weight (g/mol)
Carbon	C	12.011
Hydrogen	H	1.008
Chlorine	Cl	35.453
Nitrogen	N	14.007
Sodium	Na	22.990
Oxygen	O	15.999
Sulfur	S	32.065

Experimental Protocols

The determination of the molecular formula and weight of a compound like **glucosamine sulfate sodium chloride** relies on a combination of analytical techniques.

Mass Spectrometry

Objective: To determine the mass-to-charge ratio of the ionized compound and its fragments, confirming its molecular weight.

Methodology:

- Sample Preparation: A dilute solution of **glucosamine sulfate sodium chloride** is prepared in a suitable solvent, such as a water-methanol mixture.
- Ionization: Electrospray ionization (ESI) is a commonly employed technique for this type of molecule, as it is a soft ionization method that minimizes fragmentation of the complex.
- Mass Analysis: The ionized sample is introduced into a mass analyzer (e.g., Quadrupole, Time-of-Flight). The analyzer separates the ions based on their mass-to-charge ratio.
- Detection: The separated ions are detected, and a mass spectrum is generated, which plots ion intensity versus mass-to-charge ratio. The peak corresponding to the intact molecular ion of the complex is identified to confirm the molecular weight.

Elemental Analysis

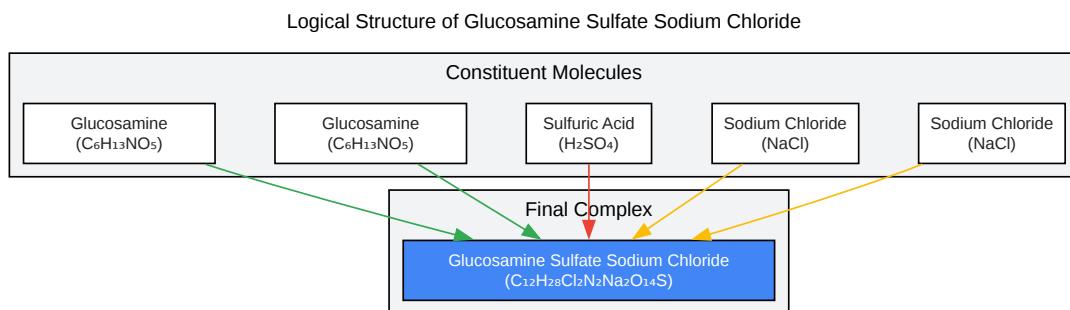
Objective: To determine the percentage composition of each element in the compound.

Methodology:

- A precisely weighed sample of **glucosamine sulfate sodium chloride** is subjected to combustion analysis for Carbon, Hydrogen, and Nitrogen.
- The sample is heated to a high temperature in the presence of an oxidant, converting carbon to CO₂, hydrogen to H₂O, and nitrogen to N₂ gas.
- The amounts of these combustion products are accurately measured, and from these, the percentage of each element in the original sample is calculated.
- Separate analytical methods, such as ion chromatography or titration, are used to determine the content of Sulfur, Chlorine, and Sodium.
- The experimentally determined elemental percentages are then compared with the theoretical percentages calculated from the proposed molecular formula (C₁₂H₂₈Cl₂N₂Na₂O₁₄S) to verify its accuracy.

Visualization of the Molecular Complex

The logical relationship between the constituent molecules forming the **glucosamine sulfate sodium chloride** complex can be visualized.



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Caption: Formation of the **Glucosamine Sulfate Sodium Chloride** Complex.

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